

Safeguarding Your Research: A Comprehensive Guide to Handling O-Terphenyl

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Compound of Interest

Compound Name: O-Terphenyl

CAS No.: 61788-33-8

Cat. No.: B7788251

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For laboratory professionals engaged in research, development, and drug discovery, the safe handling of chemical compounds is paramount. This guide provides essential safety and logistical information for the use of **O-Terphenyl**, ensuring the protection of personnel and the integrity of your work.

O-Terphenyl, a colorless to light-yellow solid, is utilized in various industrial and laboratory applications.^{[1][2][3]} While a valuable compound, it presents hazards that necessitate strict adherence to safety protocols. This document outlines the required personal protective equipment (PPE), step-by-step handling procedures, and compliant disposal methods.

Quantitative Safety Data

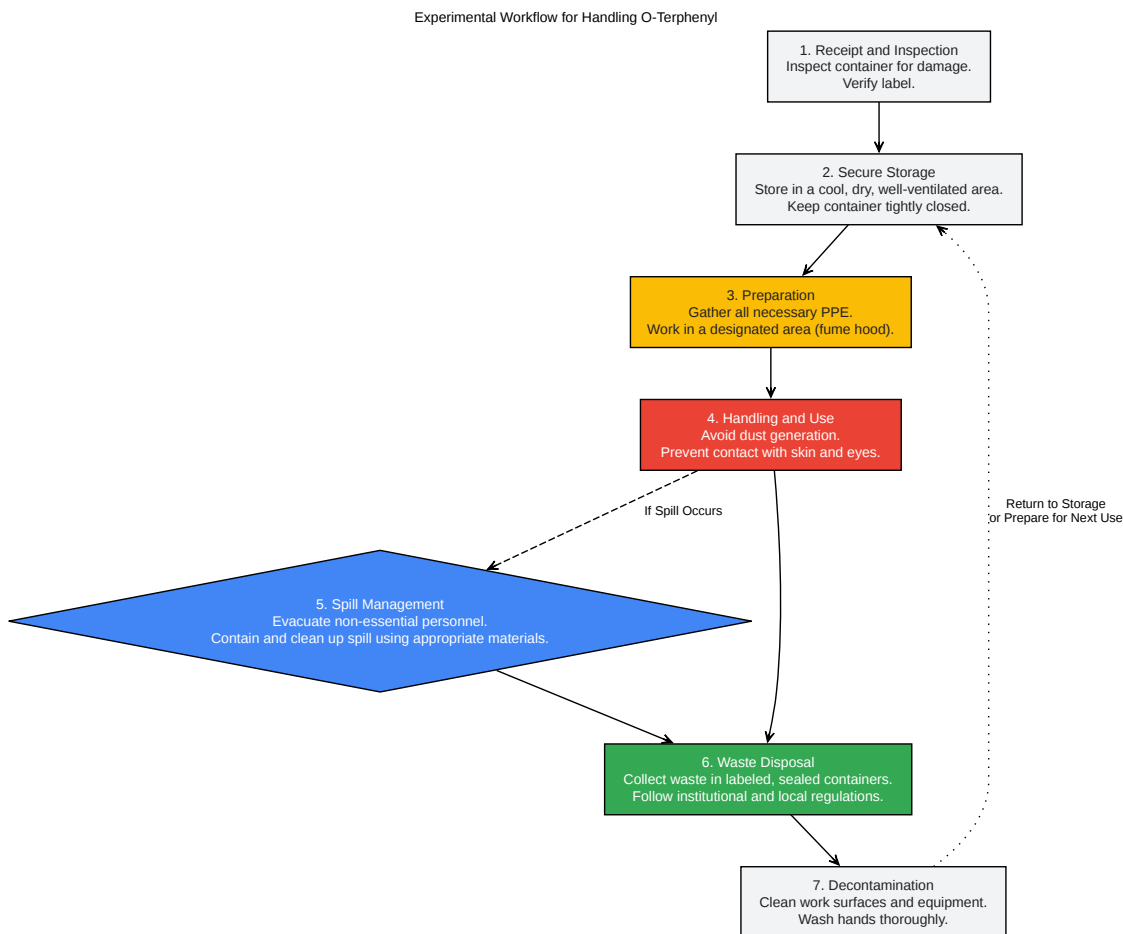
Understanding the specific physical and toxicological properties of **O-Terphenyl** is the first step in safe handling. The following table summarizes key quantitative data for quick reference.

Property	Value	Source
CAS Number	84-15-1	[1][4][5]
Molecular Formula	C18H14	[6]
Molecular Weight	230.31 g/mol	[6]
Melting Point	56.2 °C	[6]
Boiling Point	332 °C	[4][6]
Flash Point	163 °C (open cup)	[4][6]
Density	1.14 - 1.16 g/cm ³ at 20 °C	[1][2][3][4]
Oral LD50 (Rabbit)	1900 mg/kg	[7]
Oral LD50 (Rat)	1900 mg/kg	[4]

Operational Plan for Safe Handling

A systematic approach to handling **O-Terphenyl** from receipt to disposal minimizes risks. The following workflow provides a procedural guide for laboratory personnel.

Experimental Workflow for Handling O-Terphenyl



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Caption: Workflow for the safe handling of **O-Terphenyl**.

Personal Protective Equipment (PPE)

The appropriate selection and use of PPE is critical to prevent exposure.

- Eye Protection: Wear safety goggles or a face shield to prevent eye contact.[\[3\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Skin Protection: Impermeable gloves (e.g., Butyl rubber, Neoprene, Nitrile) and a lab coat or protective suit are required to prevent skin contact.[\[4\]](#)[\[6\]](#)[\[7\]](#)[\[10\]](#) Contaminated clothing should be removed immediately.[\[3\]](#)[\[6\]](#)[\[7\]](#)[\[9\]](#)
- Respiratory Protection: When working with **O-Terphenyl**, especially if dust can be generated, use a NIOSH-approved respirator with a particulate filter.[\[6\]](#)[\[8\]](#)[\[9\]](#) For higher concentrations, a full-facepiece respirator with N100, R100, or P100 filters, or a powered, air-purifying respirator may be necessary.[\[8\]](#)[\[9\]](#) Work should be conducted in a well-ventilated area, preferably under a fume hood.[\[7\]](#)

Health Effects and First Aid

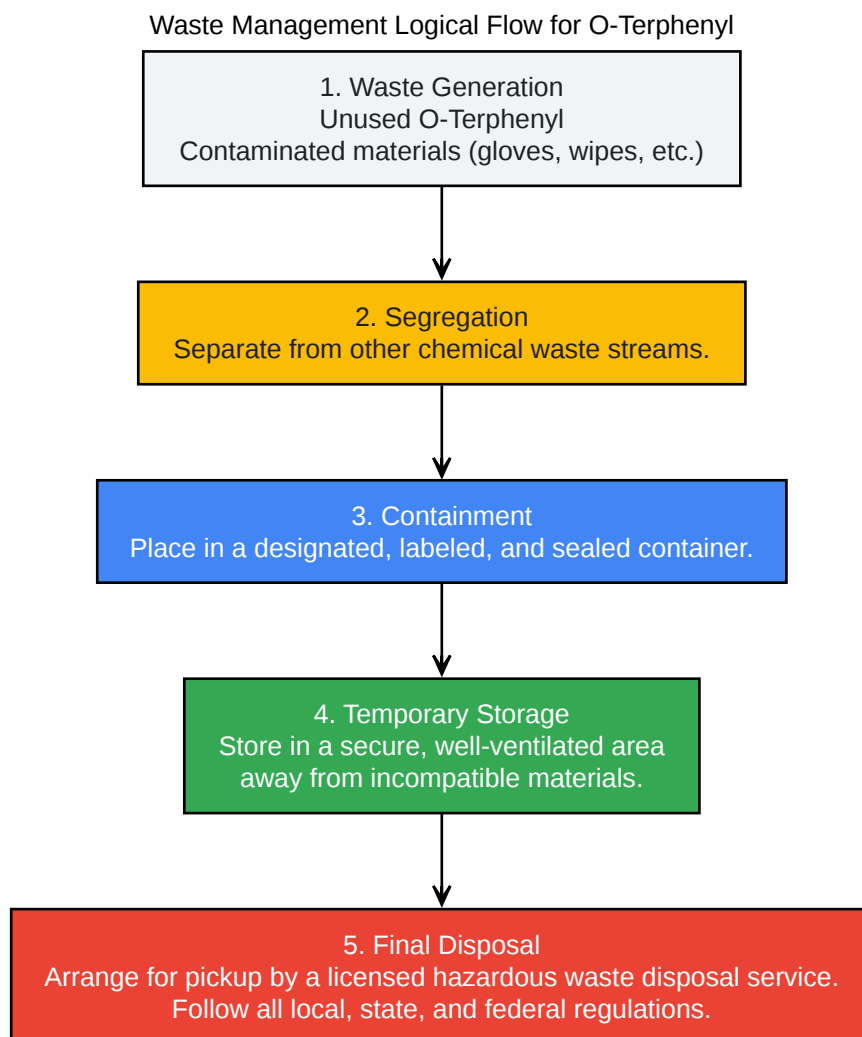
Exposure to **O-Terphenyl** can cause irritation to the eyes, skin, and respiratory system.[\[2\]](#)[\[3\]](#)[\[6\]](#)[\[8\]](#)[\[9\]](#) In animal studies, it has been shown to potentially affect the liver and kidneys.[\[2\]](#)[\[3\]](#)[\[8\]](#)[\[9\]](#)[\[11\]](#)

- In case of eye contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[3\]](#)[\[7\]](#)[\[11\]](#)[\[12\]](#) Seek medical attention.[\[3\]](#)[\[6\]](#)[\[7\]](#)[\[12\]](#)
- In case of skin contact: Immediately wash the affected area with soap and water.[\[11\]](#) Remove contaminated clothing.[\[3\]](#)[\[6\]](#)[\[7\]](#)
- If inhaled: Move the person to fresh air.[\[2\]](#)[\[3\]](#)[\[7\]](#)[\[12\]](#) If breathing is difficult, provide respiratory support and seek medical attention.[\[2\]](#)[\[3\]](#)[\[7\]](#)
- If swallowed: Rinse the mouth with water.[\[4\]](#)[\[6\]](#)[\[12\]](#) Do not induce vomiting. Seek immediate medical attention.[\[4\]](#)[\[7\]](#)[\[9\]](#)

Disposal Plan

Proper disposal of **O-Terphenyl** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Management Logical Flow



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Caption: Logical flow for the disposal of **O-Terphenyl** waste.

Step-by-Step Disposal Protocol

- Collection: Collect all **O-Terphenyl** waste, including contaminated labware and PPE, in a designated and clearly labeled waste container.[13]
- Containerization: Ensure the waste container is made of a compatible material, is in good condition, and can be securely sealed.
- Labeling: Label the container with "Hazardous Waste" and the specific contents ("**O-Terphenyl**").
- Storage: Store the sealed waste container in a designated hazardous waste accumulation area that is secure and away from general laboratory traffic.
- Disposal: Arrange for the disposal of the hazardous waste through your institution's environmental health and safety office or a licensed hazardous waste disposal contractor. [13] Do not dispose of **O-Terphenyl** down the drain or in regular trash.[4] **O-Terphenyl** is very toxic to aquatic life with long-lasting effects.[5][7][14][15]

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- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling O-Terphenyl]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7788251/docs#safeguarding-your-research-a-comprehensive-guide-to-handling-o-terphenyl\]](https://www.benchchem.com/product/b7788251/docs#safeguarding-your-research-a-comprehensive-guide-to-handling-o-terphenyl)

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